

Technical Support Center: Enhancing the Systemic Uptake of Spirotetramat in Plants

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Compound of Interest

Compound Name: (Rac)-Spirotetramat-enol

Cat. No.: B1395592

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions to address common issues encountered during experiments with spirotetramat.

Troubleshooting Guide

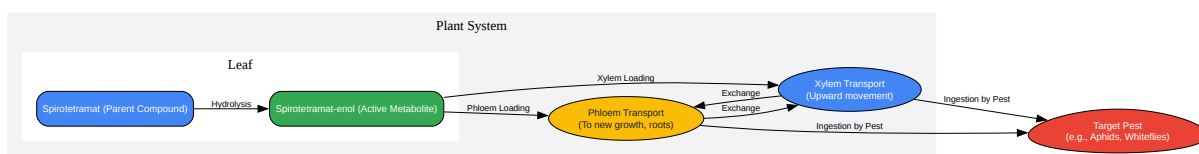
Question: We are observing lower than expected efficacy of spirotetramat in our experiments. What are the potential causes and how can we troubleshoot this?

Answer: Lower than expected efficacy of spirotetramat can stem from several factors related to its application, the plant's physiological state, and the target pest. Follow this troubleshooting workflow to diagnose the issue:

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of spirotetramat's systemic action in plants?

A1: Spirotetramat is unique in its ability to be transported through both the xylem and phloem, a property known as ambimobility.[1] After foliar application, the parent compound penetrates the leaf cuticle and is hydrolyzed into its active metabolite, spirotetramat-enol.[2][3] This enol form is a weak acid and can be loaded into the phloem and transported to new growth points (shoots, roots) and also into the xylem for upward movement.[1][3] This dual transport allows it to control pests located in various parts of the plant, including those hidden from direct spray contact.[1]



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Caption: Spirotetramat conversion and ambimobile transport pathway.

Q2: Why are adjuvants necessary for spirotetramat application, and which type is best?

A2: Adjuvants are critical for maximizing the leaf uptake of spirotetramat.[4][5][6][7] The choice of adjuvant can significantly influence efficacy.

- Penetrating Oils (e.g., Methylated Seed Oils): These have been shown to increase the uptake of spirotetramat into foliage more effectively than some other adjuvant types.[4][5][6]
- Superspreaders (e.g., Organosilicone Surfactants): While potentially resulting in slightly lower uptake at a specific point, these adjuvants improve spray coverage over a larger leaf area, which can enhance overall control.[6]

- Combinations: In some cases, combining a penetrating oil with a superspreader can maximize deposits, coverage, and uptake.[4][6]

The optimal choice depends on the crop, environmental conditions, and application equipment. A penetrating adjuvant is often recommended for best results.[5]

Q3: How does spirotetramat's water solubility affect its uptake and translocation?

A3: Spirotetramat has a low water solubility (29.9 mg/L).[8] This characteristic means it must be formulated for application and requires time to be absorbed and converted into its more mobile enol form within the plant.[8] Its uptake by roots is considered a passive process.[9] Due to this low solubility, applications should be made proactively before pest populations become established to allow sufficient time for translocation throughout the plant.[8]

Q4: Can spirotetramat control pests on the roots if applied to the foliage?

A4: Yes. One of the key advantages of spirotetramat is its phloem mobility, which allows it to be translocated from the leaves (source tissues) down to the roots (sink tissues).[1] This downward movement enables the control of root-feeding pests even with a foliar application.[1]

Q5: What are the primary metabolites of spirotetramat found in plants?

A5: After application, spirotetramat (BYI08330) is metabolized within the plant. The main residues found are the parent compound and several metabolites, including:

- Spirotetramat-enol: The primary active metabolite.[10][2][11]
- Spirotetramat-ketohydroxy: Another product of degradation.[10][2]
- Spirotetramat-enol-glucoside: A conjugated form.[10]
- Spirotetramat-monohydroxy: Found in some plants like apples.[10]

The presence and ratio of these metabolites can vary depending on the plant species.[10]

Data Presentation

Table 1: Effect of Adjuvant Type on Spirotetramat Foliar Uptake in Kiwifruit

Adjuvant Type	Concentration	Spirotetramat Uptake (% of Applied)
None	-	Low (Baseline)
Penetrating Oil	Standard	> Superspreader
Superspreader	Standard	< Penetrating Oil
Penetrating Oil + Superspreader	Standard	Potentially Maximized Uptake

Source: Data synthesized from studies on kiwifruit, indicating relative performance. Absolute uptake values are generally low but significantly improved with adjuvants.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 2: Biological Half-life of Spirotetramat in Different Vegetables

Crop	Biological Half-life (t1/2) in days
Korean Cabbage	4.8
Shallot	4.0
Citrus (in soil)	2.3 - 8.5

Source: Data from greenhouse and field dissipation studies.[\[12\]](#)[\[13\]](#) Half-life can be influenced by crop type, growth conditions, and environmental factors.

Experimental Protocols

Protocol 1: Evaluating the Effect of Adjuvants on Spirotetramat Foliar Uptake

- Plant Preparation: Grow the target plant species (e.g., tomato, lettuce) in a controlled greenhouse environment to the 4-6 true leaf stage. Ensure plants are healthy and actively growing.
- Treatment Groups: Establish a minimum of four treatment groups:
 - Control (Spirotetramat only, no adjuvant)

- Spirotetramat + Penetrating Oil Adjuvant (at recommended concentration)
- Spirotetramat + Superspreader Adjuvant (at recommended concentration)
- Untreated Control (water spray)
- Application: Prepare spirotetramat solutions according to the desired concentration. Add the respective adjuvants to the treatment groups. Apply the solutions as a fine foliar spray until runoff on a designated leaf or the entire plant. Use a minimum of 5 replicate plants per group.
- Sampling: At predetermined time points (e.g., 24, 48, 72 hours) after application, excise the treated leaves.
- Residue Removal: Gently wash the leaf surface with a suitable solvent (e.g., acetonitrile/water solution) to remove any unabsorbed surface residue.
- Extraction and Analysis: Homogenize the washed leaf tissue and extract the absorbed spirotetramat and its metabolites using a validated QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.
- Quantification: Analyze the extracts using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) to quantify the concentration of spirotetramat and spirotetramat-enol.
- Data Interpretation: Compare the quantified internal concentrations between the different adjuvant groups to determine which adjuvant most effectively enhances foliar uptake.

Protocol 2: Assessing the Systemic Translocation of Spirotetramat

- Plant Culture: Utilize a hydroponic system to grow the test plants (e.g., lettuce).[9] This allows for precise control over root exposure and prevents soil binding effects.
- Application:
 - Root Application: Introduce a known concentration of spirotetramat into the hydroponic nutrient solution.

- Foliar Application: Treat a single, mature lower leaf with a spirotetramat solution containing a suitable adjuvant. Ensure the rest of the plant is protected from the spray.
- Experimental Design: For both application methods, maintain a set of control plants in a spirotetramat-free environment.
- Tissue Sampling: After a defined period (e.g., 7 days), harvest the plants and dissect them into different parts:
 - Treated leaf (for foliar application)
 - New, untreated upper leaves
 - Stem
 - Roots
- Extraction and Quantification: Process each tissue sample separately using the extraction and LC-MS/MS analysis method described in Protocol 1. The analysis should target spirotetramat and its primary mobile metabolite, spirotetramat-enol.
- Data Analysis:
 - For root application, the presence of spirotetramat-enol in the upper leaves will confirm xylem transport.
 - For foliar application, the presence of spirotetramat-enol in the roots and new upper leaves will confirm phloem transport.
 - Calculate the concentration in each plant part to understand the distribution pattern.

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